

Desmethyl Levofloxacin-d8: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Desmethyl Levofloxacin-d8	
Cat. No.:	B12413507	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Desmethyl Levofloxacin-d8**, a critical tool in the analytical and pharmacokinetic evaluation of the widely-used antibiotic, Levofloxacin. This document details its chemical properties, its primary application as an internal standard, and provides procedural insights for its use in a research setting.

Introduction to Desmethyl Levofloxacin-d8

Desmethyl Levofloxacin-d8 is the deuterium-labeled analog of Desmethyl Levofloxacin, a known metabolite of Levofloxacin.[1][2] Levofloxacin is a broad-spectrum fluoroquinolone antibiotic used to treat a variety of bacterial infections.[3] The parent drug, Levofloxacin, undergoes limited metabolism in humans, with Desmethyl Levofloxacin and Levofloxacin-Novide being the two primary metabolites identified.[4] These metabolites are considered to have no significant pharmacological activity.[4][5]

The incorporation of eight deuterium atoms into the Desmethyl Levofloxacin structure results in a molecule with a higher molecular weight than its non-labeled counterpart. This key difference allows it to be distinguished by mass spectrometry, making it an ideal internal standard for the accurate quantification of Levofloxacin and its metabolites in biological matrices.[2][6] The use of a stable isotope-labeled internal standard like **Desmethyl Levofloxacin-d8** is crucial for correcting variations in sample preparation and instrument response, thereby enhancing the accuracy and precision of analytical methods.[6]



Core Applications in Research

The primary application of **Desmethyl Levofloxacin-d8** is as an internal standard in analytical and pharmacokinetic research.[6][7] Its utility is particularly prominent in studies involving:

- Therapeutic Drug Monitoring (TDM): Ensuring that the concentration of Levofloxacin in a patient's body is within the therapeutic range.
- Pharmacokinetic (PK) Studies: Characterizing the absorption, distribution, metabolism, and excretion (ADME) of Levofloxacin.[6]
- Metabolic Research: Investigating the metabolic pathways of Levofloxacin.
- Bioequivalence Studies: Comparing the bioavailability of different formulations of Levofloxacin.

By adding a known amount of **Desmethyl Levofloxacin-d8** to biological samples (e.g., plasma, urine) prior to analysis, researchers can accurately quantify the concentration of the parent drug and its non-labeled metabolite.

Quantitative Data

The following table summarizes the key quantitative data for **Desmethyl Levofloxacin-d8** and its parent compounds.



Property	Desmethyl Levofloxacin-d8	Desmethyl Levofloxacin Hydrochloride	Levofloxacin
Molecular Formula	C17H10D8FN3O4	C17H18FN3O4 • HCI	C18H20FN3O4
Molecular Weight	355.39 g/mol	347.34 g/mol	361.37 g/mol
CAS Number	1217976-18-5	1217677-38-7	100986-85-4
Synonyms	(S)-9-fluoro-3-methyl-7-oxo-10-(piperazin-1-yl-d8)-3,7-dihydro-2H-[6][7]oxazino[2,3,4-ij]quinoline-6-carboxylic acid	N/A	(S)-9-Fluoro-2,3- dihydro-3-methyl-10- (4-methyl-1- piperazinyl)-7-oxo-7H- pyrido[1,2,3-de]-1,4- benzoxazine-6- carboxylic acid
Purity	Typically >95% (HPLC)	>95% (HPLC)	N/A
Storage Temperature	-20°C	-20°C	N/A

Experimental Protocols

The following section outlines a typical experimental protocol for the quantification of Levofloxacin in human plasma using **Desmethyl Levofloxacin-d8** as an internal standard via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This protocol is a composite of methodologies described in the scientific literature.

Materials and Reagents

- · Levofloxacin analytical standard
- Desmethyl Levofloxacin-d8 (Internal Standard)
- Human plasma (blank, and study samples)
- Acetonitrile (HPLC grade)



- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Deionized water

Sample Preparation

- Thawing: Allow frozen plasma samples to thaw at room temperature.
- Aliquoting: Pipette 100 μL of plasma into a clean microcentrifuge tube.
- Internal Standard Spiking: Add a specific volume of a known concentration of **Desmethyl Levofloxacin-d8** solution in methanol to each plasma sample.
- Protein Precipitation: Add 750 μL of acetonitrile to each tube to precipitate plasma proteins.
- Vortexing: Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the samples at 10,000 rpm for 5 minutes to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a new tube or vial for LC-MS/MS analysis.
- Injection: Inject 2 μL of the supernatant into the LC-MS/MS system.

LC-MS/MS Conditions

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7 μm).
- Mobile Phase: A gradient elution using a mixture of 0.1% formic acid in water (Solvent A) and 0.1% formic acid in acetonitrile (Solvent B).
- Flow Rate: 0.3 mL/min.

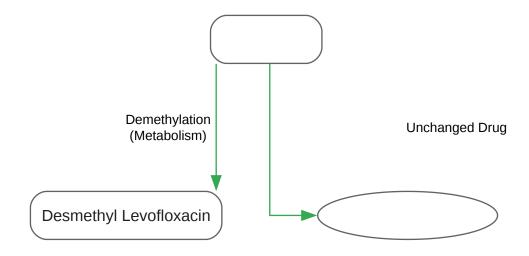


- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM) of the precursor-to-product ion transitions for both Levofloxacin and **Desmethyl Levofloxacin-d8**.

Visualizations

Metabolic Pathway of Levofloxacin

The following diagram illustrates the metabolic conversion of Levofloxacin to its primary metabolite, Desmethyl Levofloxacin.



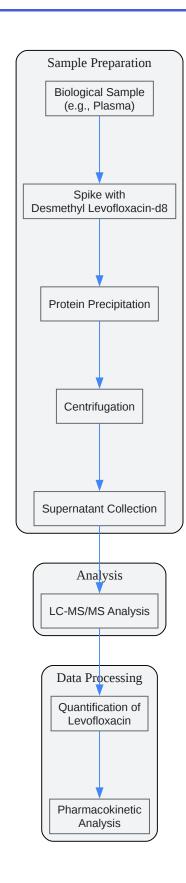
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Caption: Metabolic pathway of Levofloxacin.

Experimental Workflow

This diagram outlines the typical workflow for a pharmacokinetic study utilizing a deuterated internal standard.





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Caption: Experimental workflow for pharmacokinetic analysis.



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